

Pioneering Synthesis and Characterization of 2-Octanethiol: A Review of Early Literature

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Compound of Interest

Compound Name: 2-Octanethiol

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This technical guide delves into the foundational literature concerning the discovery and initial characterization of **2-Octanethiol** (sec-octyl mercaptan). The seminal work in this area was conducted by L. M. Ellis Jr. and E. Emmet Reid in their 1932 publication, "The Preparation and Properties of A Double Series of Aliphatic Mercaptans," which appeared in the Journal of the American Chemical Society.^{[1][2]} This document summarizes the key findings from this early work, presenting the experimental methodology for the synthesis of **2-Octanethiol** and compiling the quantitative data reported on its physical properties.

Synthesis of 2-Octanethiol

The method employed by Ellis and Reid for the synthesis of **2-Octanethiol** involved the reaction of a secondary octyl halide, specifically 2-bromooctane, with an alcoholic solution of sodium hydrosulfide. This nucleophilic substitution reaction is a classical approach for the formation of thiols.

Experimental Protocol: Synthesis of 2-Octanethiol from 2-Bromooctane

The following protocol is based on the general procedures described by Ellis and Reid for the preparation of aliphatic mercaptans.

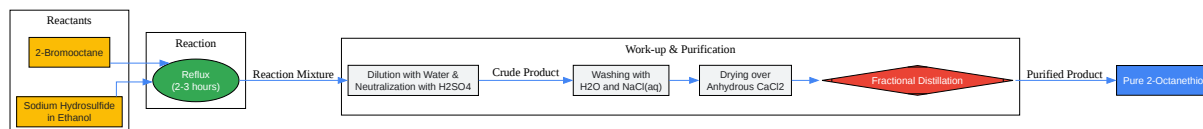
Materials:

- 2-Bromooctane
- Sodium hydrosulfide (NaSH)
- Absolute Ethanol
- Sulfuric Acid (for neutralization)
- Sodium Chloride (for washing)
- Anhydrous Calcium Chloride (for drying)

Procedure:

- **Preparation of Sodium Hydrosulfide Solution:** A solution of sodium hydrosulfide was prepared by saturating a solution of sodium ethoxide in absolute ethanol with hydrogen sulfide gas. The concentration of the resulting sodium hydrosulfide solution was then determined by titration.
- **Reaction:** A slight excess of the standardized sodium hydrosulfide solution was added to a flask containing 2-bromooctane. The reaction mixture was then refluxed for a period of two to three hours to ensure the complete conversion of the alkyl bromide to the corresponding thiol.
- **Work-up:** After reflux, the reaction mixture was cooled and diluted with water. The resulting solution was then neutralized with a dilute solution of sulfuric acid.
- **Isolation and Purification:** The crude **2-Octanethiol** separated as an oily layer. This layer was washed sequentially with water and a saturated sodium chloride solution. The washed product was then dried over anhydrous calcium chloride.
- **Fractional Distillation:** The dried thiol was purified by fractional distillation to yield the final, pure **2-Octanethiol**.

Logical Workflow for the Synthesis of 2-Octanethiol



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Figure 1: Synthetic workflow for **2-Octanethiol**.

Quantitative Data on the Physical Properties of 2-Octanethiol

Ellis and Reid meticulously determined several physical constants for the newly synthesized **2-Octanethiol**. This data was crucial for the characterization of the compound and for establishing its purity. The reported values are summarized in the table below.

Property	Reported Value
Boiling Point (°C)	185.7
Density at 20°C (g/mL)	0.8373
Refractive Index at 20°C (n _D)	1.4485

Table 1: Physical Properties of **2-Octanethiol** as reported by Ellis and Reid (1932).

Signaling Pathways and Experimental Workflows

The early research on **2-Octanethiol** was primarily focused on its synthesis and the determination of its fundamental physical properties. As such, there are no described signaling pathways in this foundational literature. The experimental workflow is centered on the chemical synthesis and purification of the compound, as depicted in the diagram above.

Conclusion

The 1932 publication by Ellis and Reid stands as the cornerstone of our understanding of **2-Octanethiol**. Their work provided the first detailed synthesis and characterization of this important aliphatic thiol. The experimental protocols they established laid the groundwork for future studies and applications of this compound in various fields of chemical research and development. The quantitative data they reported remains a valuable reference for the physical properties of **2-Octanethiol**.

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References

- 1. Methanethiol [webbook.nist.gov]
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Phone: (601) 213-4426

Email: info@benchchem.com